Application Notes and Protocols: Preparation and Use of ACTH (1-13) Stock Solution

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Compound of Interest

Compound Name:	*ACTH (1-13)*
CAS No.:	*37213-49-3*
Cat. No.:	*B8118511*

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Introduction

Adrenocorticotropic hormone (ACTH) is a 39-amino acid peptide hormone produced and secreted by the anterior pituitary gland. The N-terminal fragment, **ACTH (1-13)**, is a biologically active peptide that corresponds to the amino acid sequence of α-melanocyte-stimulating hormone (α-MSH) and is involved in various physiological processes.[1][2] This document provides detailed protocols for the preparation of **ACTH (1-13)** stock solutions and outlines a general workflow for its application in cell-based assays, targeting researchers in both academic and industrial settings.

Data Presentation: Physicochemical and Solubility Properties

Quantitative data regarding **ACTH (1-13)** are summarized in the table below for easy reference. The peptide is typically supplied as a lyophilized solid.[3][4]

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Property	Value	Source(s)
Synonyms	α1-13-corticotropin, SYSMEHFRWGKPV-OH	[3]
Molecular Formula	$C_{75}H_{106}N_{20}O_{19}S$	[3][4][5]
Formula Weight	1623.8 g/mol	[3][5]
Purity	≥95% - ≥98%	[3][4][5]
Appearance	Lyophilized solid	[3][4]
Storage (Lyophilized)	-20°C for ≥4 years	[3]
Solubility in DMSO	~10 mg/mL	[3][6]
Solubility in DMF	~0.2 mg/mL	[3][6]
Solubility in Ethanol	Slightly soluble	[3]
Solubility in Water	Up to 2 mg/mL	[4]
Solubility in PBS (pH 7.2)	~10 mg/mL	[3][6]

Experimental Protocols

Protocol 1: Reconstitution of **ACTH (1-13)** for Stock Solution

This protocol details the steps for reconstituting lyophilized **ACTH (1-13)** to create a stock solution. It is crucial to handle the peptide with care to maintain its integrity.

Materials:

- Lyophilized **ACTH (1-13)** peptide
- Sterile, nuclease-free water, dimethyl sulfoxide (DMSO), or phosphate-buffered saline (PBS), pH 7.2
- Sterile, low-protein binding microcentrifuge tubes

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- Calibrated micropipettes and sterile tips

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized **ACTH (1-13)** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening, which can affect the stability of the peptide.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Selection: Choose an appropriate solvent based on the experimental requirements.
  - For aqueous-based cell culture experiments, sterile water or PBS (pH 7.2) are recommended. Note that aqueous solutions are not recommended for long-term storage and should ideally be used within a day.[3]
  - For experiments where an organic solvent is permissible and higher concentrations are needed, DMSO can be used.[3]
- Reconstitution:
  - Carefully open the vial.
  - Using a calibrated micropipette, add the desired volume of the chosen solvent to the vial to achieve the target concentration (e.g., 1 mg/mL).
  - Gently swirl or pipette the solution up and down to dissolve the peptide completely. Avoid vigorous vortexing, which can cause peptide degradation. If necessary, gentle sonication can be used for peptides that are difficult to dissolve.
- Aliquoting and Storage:
  - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the peptide.[7][8]
  - Store the aliquots at -20°C.[4] For long-term storage, -80°C is preferable.

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- For aqueous solutions stored at 4°C, it is recommended to use them within 2-7 days.[7][8] The addition of a carrier protein like 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) can improve stability for longer-term storage of reconstituted ACTH.[7][8]

Protocol 2: General Workflow for Cell-Based Assays

This protocol provides a general workflow for using the prepared **ACTH (1-13)** stock solution to stimulate cells and measure a downstream response, such as cAMP production.

Materials:

- Cultured cells expressing the target receptor (e.g., melanocortin receptors)
- Complete cell culture medium
- Serum-free cell culture medium
- **ACTH (1-13)** stock solution
- Assay-specific reagents (e.g., cAMP assay kit)
- Multi-well cell culture plates
- Standard laboratory equipment (incubator, centrifuge, plate reader)

Procedure:

- Cell Seeding: Seed the cells in a multi-well plate at a density appropriate for the specific cell line and assay duration. Allow the cells to adhere and grow overnight in a CO_2 incubator at 37°C.
- Serum Starvation (Optional): Depending on the assay, it may be necessary to reduce basal signaling. Replace the complete medium with serum-free or low-serum medium and incubate for a few hours to overnight.
- Preparation of Working Solutions:
  - Thaw an aliquot of the **ACTH (1-13)** stock solution on ice.

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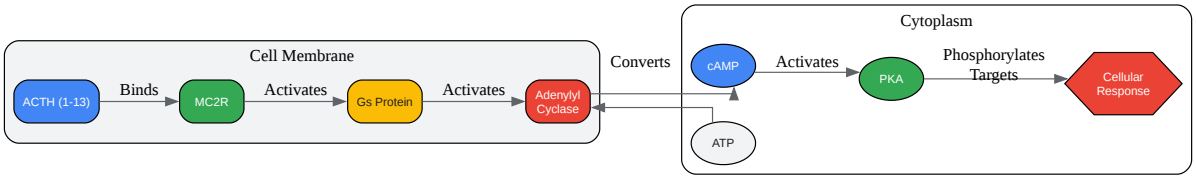
- Prepare serial dilutions of the **ACTH (1-13)** in serum-free medium to achieve the desired final concentrations for the dose-response experiment.

- Cell Stimulation:
  - Remove the medium from the cells.
  - Add the prepared working solutions of **ACTH (1-13)** to the respective wells. Include a vehicle control (medium without **ACTH (1-13)**).
  - Incubate the plate for the desired time period (e.g., 15-30 minutes for cAMP assays) at 37°C in a CO_2 incubator.
- Assay Measurement: Following stimulation, proceed with the specific assay protocol to measure the downstream effect. For example, lyse the cells and measure intracellular cAMP levels using a commercially available ELISA or HTRF assay kit.
- Data Analysis: Analyze the data according to the assay manufacturer's instructions. For dose-response experiments, plot the response against the log of the **ACTH (1-13)** concentration to determine parameters like EC_{50}.

Mandatory Visualizations

ACTH Signaling Pathway

The primary signaling pathway for ACTH involves the activation of the melanocortin 2 receptor (MC2R), a G-protein coupled receptor. This leads to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP).[9]



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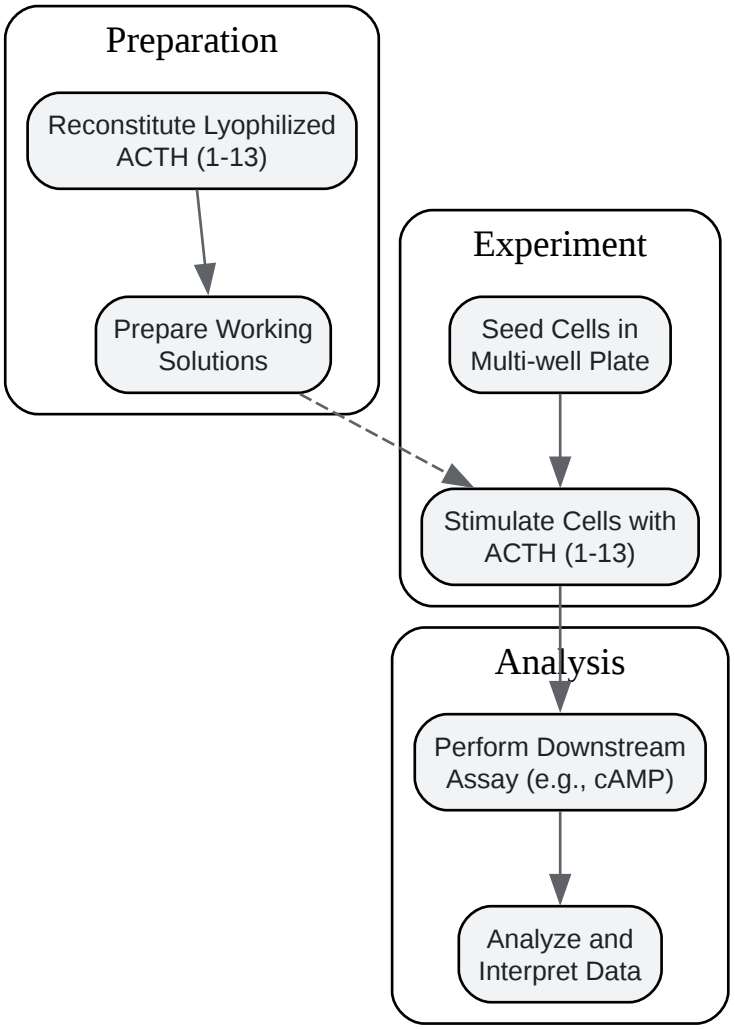
Caption: **ACTH (1-13)** signaling cascade via the MC2R.

Experimental Workflow for **ACTH (1-13)** Application

The following diagram illustrates a typical experimental workflow for investigating the effects of **ACTH (1-13)** on cultured cells.



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Caption: General experimental workflow for cell-based assays.

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